Spectroscopic Characterization of 4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine*
CAS No.:	*325685-59-4*
Cat. No.:	*B1585726*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine**, a key intermediate in various synthetic applications. This document outlines the theoretical basis and practical considerations for acquiring and interpreting Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. By synthesizing data from analogous structures and established spectroscopic principles, this guide serves as an in-depth resource for researchers engaged in the synthesis, purification, and analysis of this and related pyrimidine derivatives.

Introduction: The Significance of 4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine

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4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine ($C_{12}H_{11}ClN_2O$), with a molecular weight of 234.68 g/mol , is a substituted pyrimidine derivative.[1][2] The pyrimidine scaffold is a fundamental heterocyclic motif present in a vast array of biologically active compounds, including pharmaceuticals and agrochemicals. The specific substituents on this particular molecule—a chloro group at the 4-position, a methoxymethyl group at the 6-position, and a phenyl group at the 2-position—confer distinct chemical reactivity and physical properties, making it a valuable building block in medicinal chemistry and materials science.

Accurate structural elucidation and purity assessment are paramount in any chemical synthesis. Spectroscopic techniques such as NMR, IR, and MS provide a powerful analytical triad to unambiguously determine the molecular structure and confirm the identity of a synthesized compound. This guide delves into the expected spectroscopic data for **4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine** and the rationale behind the interpretation of its spectral features.

Experimental Methodologies: A Validating Approach

The following sections detail the standardized protocols for acquiring high-quality spectroscopic data. The causality behind each step is explained to ensure a self-validating experimental design.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure determination in organic chemistry. It provides detailed information about the chemical environment of individual protons (^{1}H NMR) and carbon atoms (^{13}C NMR) within a molecule.

- Sample Preparation: Dissolve approximately 5-10 mg of high-purity **4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). The choice of solvent is critical to avoid interference from protonated solvent signals.[3]

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 300, 400, or 500 MHz) for optimal signal dispersion and resolution.[3][4]

- ^{1}H NMR Acquisition:

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- Acquire the spectrum at a standard probe temperature (e.g., 298 K).
- Set the spectral width to cover the expected range of chemical shifts for aromatic and aliphatic protons (typically 0-12 ppm).
- Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- Reference the spectrum to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).[3][5]

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon atom.
  - A wider spectral width (e.g., 0-200 ppm) is necessary to encompass the range of carbon chemical shifts.[3][5]
  - Longer acquisition times or a higher number of scans are typically required due to the lower natural abundance of the ^{13}C isotope.

Caption: Workflow for IR Spectroscopic Analysis.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight of a compound and can provide information about its elemental composition and structure.

- Sample Introduction: The sample can be introduced into the mass spectrometer via various methods, including direct infusion, or coupled with a separation technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are common soft ionization techniques for polar organic molecules, which typically result in the observation of the protonated molecule $[M+H]^+$. Electron Ionization (EI) is a harder ionization technique that can cause fragmentation, providing structural information.

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- Mass Analysis: A variety of mass analyzers can be used, such as quadrupole, time-of-flight (TOF), or ion trap, to separate the ions based on their m/z ratio.
- Data Acquisition: The instrument records the abundance of each ion at a specific m/z value, generating a mass spectrum.

Caption: Workflow for Mass Spectrometric Analysis.

Results and Discussion: Interpreting the Spectroscopic Data

The following sections provide an in-depth analysis of the expected spectroscopic data for **4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine** based on its chemical structure and data from analogous compounds.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum will provide crucial information on the number of different types of protons and their connectivity.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Phenyl-H (ortho)	~ 8.3 - 8.5	Multiplet	2H
Phenyl-H (meta, para)	~ 7.4 - 7.6	Multiplet	3H
Pyrimidine-H	~ 7.2 - 7.4	Singlet	1H
-CH_2-	~ 4.6 - 4.8	Singlet	2H
-OCH_3	~ 3.4 - 3.6	Singlet	3H

- Phenyl Protons: The protons on the phenyl ring will appear in the aromatic region. The ortho protons are expected to be the most deshielded due to their proximity to the pyrimidine ring.
- Pyrimidine Proton: The lone proton on the pyrimidine ring is expected to appear as a singlet in the aromatic region.

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- Methoxymethyl Protons: The methylene (-CH_2-) protons of the methoxymethyl group will appear as a singlet, as will the methyl (-OCH_3) protons, but at a more upfield chemical shift.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will show a single peak for each unique carbon atom.

Carbon Assignment	Expected Chemical Shift (δ, ppm)
Pyrimidine C=N	~ 160 - 170
Phenyl C (quaternary)	~ 135 - 140
Phenyl CH	~ 128 - 132
Pyrimidine C-Cl	~ 155 - 165
Pyrimidine C-H	~ 110 - 120
-CH_2-	~ 70 - 80
-OCH_3	~ 55 - 65

- Aromatic and Heteroaromatic Carbons: The carbons of the phenyl and pyrimidine rings will appear in the downfield region (110-170 ppm). The carbons attached to electronegative atoms (N and Cl) will be the most deshielded.
- Aliphatic Carbons: The carbons of the methoxymethyl group will appear in the upfield region of the spectrum.

Predicted IR Spectrum

The IR spectrum will display characteristic absorption bands corresponding to the various functional groups in the molecule.

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Functional Group	Expected Wavenumber (cm^{-1})	Intensity
C-H stretch (aromatic)	3100 - 3000	Medium
C-H stretch (aliphatic)	3000 - 2850	Medium
C=N stretch (pyrimidine)	1600 - 1500	Strong
C=C stretch (aromatic)	1600 - 1450	Medium-Strong
C-O stretch (ether)	1250 - 1050	Strong
C-Cl stretch	800 - 600	Strong

- Key Diagnostic Peaks: The strong absorptions corresponding to the C=N and C=C stretching of the aromatic and heteroaromatic rings, as well as the strong C-O stretch of the ether linkage, will be prominent features of the spectrum.

Predicted Mass Spectrum

The mass spectrum will confirm the molecular weight of the compound.

Ion	Expected m/z	Comments
$[M]^+$	234.06	Molecular ion
$[M+H]^+$	235.06	Protonated molecule (common in ESI)
$[M+2]^+$	236.06	Isotope peak due to ^{37}Cl

- Isotopic Pattern: A key feature in the mass spectrum will be the isotopic pattern of the molecular ion peak due to the presence of chlorine. The ratio of the $[M]^+$ to $[M+2]^+$ peaks will be approximately 3:1, which is characteristic for a compound containing one chlorine atom.

- Fragmentation: In EI-MS, fragmentation may occur, leading to the loss of substituents such as the methoxymethyl group or the chlorine atom, providing further structural clues. For a related compound, 4-Chloro-6-methyl-2-phenylpyrimidine, prominent fragments are observed at m/z 169 and 204. [6]

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Conclusion

The comprehensive spectroscopic analysis of **4-Chloro-6-(methoxymethyl)-2-phenylpyrimidine** through NMR, IR, and MS provides a robust framework for its structural confirmation and purity assessment. The predicted spectral data, grounded in established principles and comparison with analogous structures, offer a reliable reference for researchers. Adherence to the detailed experimental protocols will ensure the acquisition of high-quality, reproducible data, which is fundamental to advancing research and development in fields that utilize this important chemical intermediate.

References

- PubChem. (n.d.). 4-Chloro-6-methyl-2-phenylpyrimidine. National Center for Biotechnology Information. Retrieved from [Link]
- ResearchGate. (n.d.). 4-Chloro-6-methoxypyrimidin-2-amine. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Table of Contents. Retrieved from [Link]
- SpectraBase. (n.d.). Pyrimidine, 4-chloro-6-(methoxymethyl)-2-methyl-. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Supplementary Information. Retrieved from [Link]
- MDPI. (n.d.). 4-Chloro-6-ethoxy-2-(methylthio)pyrimidine. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). “Click” dendrimers as efficient nanoreactors in aqueous solvent: Pd nanoparticles stabilization for sub-ppm Pd catalysis of Suzuki- Miyaura reactions of aryl bromides. Retrieved from [Link]
- PubChemLite. (n.d.). **4-chloro-6-(methoxymethyl)-2-phenylpyrimidine** (C12H11ClN2O). Retrieved from [Link]

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Sources

- 1. 4-CHLORO-6-(METHOXYMETHYL)-2-PHENYLPYRIMIDINE synthesis - chemicalbook [chemicalbook.com]
- 2. 4-CHLORO-6-(METHOXYMETHYL)-2-PHENYLPYRIMIDINE | 325685-59-4 [amp.chemicalbook.com]
- 3. rsc.org [rsc.org]
- 4. rsc.org [rsc.org]
- 5. rsc.org [rsc.org]
- 6. 4-Chloro-6-methyl-2-phenylpyrimidine | C11H9ClN2 | CID 598255 - PubChem [pubchem.ncbi.nlm.nih.gov]

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